

protocol for safe handling and disposal of 1,1,2-Tribromoethane

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Compound of Interest

Compound Name: 1,1,2-Tribromoethane

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Application Notes and Protocols for 1,1,2-Tribromoethane

Topic: Protocol for Safe Handling and Disposal of **1,1,2-Tribromoethane**

Audience: Researchers, scientists, and drug development professionals.

Introduction

1,1,2-Tribromoethane is a halogenated hydrocarbon that sees use in laboratory settings as a reagent or solvent.^[1] Due to its potential health hazards, including being harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation, stringent safety protocols are imperative for its handling and disposal to ensure the safety of laboratory personnel and to prevent environmental contamination.^{[2][3][4]} This document provides detailed protocols for the safe handling and disposal of **1,1,2-Tribromoethane**.

Quantitative Data

A summary of the key physical, chemical, and toxicological properties of **1,1,2-Tribromoethane** is presented in the table below for easy reference.

Property	Value	Reference
Chemical Formula	C ₂ H ₃ Br ₃	[3][5][6]
Molecular Weight	266.76 g/mol	[3][5]
CAS Number	78-74-0	[3][5][7]
Appearance	Colorless to almost colorless clear liquid	[2]
Density	2.61 g/mL at 25 °C	[5][6]
Boiling Point	187-190 °C at 721 mm Hg	[5][6]
Melting Point	-29.3 °C	[6]
Refractive Index (n _{20/D})	1.593	[5][6]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2][3]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Experimental Protocols

Before handling **1,1,2-Tribromoethane**, a thorough risk assessment must be conducted. This involves reviewing the Safety Data Sheet (SDS) and understanding the specific hazards

associated with the planned experiment.

Protocol:

- Obtain and review the SDS for **1,1,2-Tribromoethane**.
- Identify potential hazards: Pay close attention to routes of exposure (inhalation, ingestion, skin/eye contact) and associated health effects.[\[2\]](#)[\[3\]](#)
- Evaluate the experimental procedure: Identify steps where exposure is most likely to occur (e.g., weighing, transferring, heating).
- Implement control measures: Ensure appropriate engineering controls (fume hood), personal protective equipment (PPE), and emergency procedures are in place before starting work.[\[8\]](#)[\[9\]](#)
- Designate a work area: All work with **1,1,2-Tribromoethane** should be conducted in a designated area within a certified chemical fume hood.[\[8\]](#)[\[9\]](#)

Adherence to strict handling procedures is crucial to minimize exposure.

Protocol:

- Engineering Controls: Always handle **1,1,2-Tribromoethane** in a properly functioning chemical fume hood to minimize inhalation of vapors.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., neoprene). Double gloving is recommended.[\[8\]](#)[\[9\]](#)
 - Eye Protection: Chemical splash goggles are mandatory.[\[9\]](#)
 - Lab Coat: A lab coat must be worn at all times.
 - Footwear: Closed-toe shoes are required.[\[9\]](#)
- Dispensing and Transferring:

- Use a syringe or pipette for transferring small volumes to minimize the risk of spills.
- For larger volumes, use a sealed dispensing system if available.
- Avoid pouring directly from large containers to smaller ones.
- Storage:
 - Store **1,1,2-Tribromoethane** in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents, bases, and alkali metals.[\[4\]](#)[\[10\]](#)
 - Keep containers tightly closed when not in use.[\[10\]](#)[\[11\]](#)
 - Ensure containers are clearly labeled with the chemical name and associated hazards.[\[8\]](#)

In the event of a spill, a prompt and appropriate response is critical.

Protocol:

- Small Spills (manageable by trained personnel):
 - Evacuate non-essential personnel from the immediate area.
 - Ensure proper PPE is worn before attempting to clean the spill.[\[9\]](#)
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[12\]](#)
 - Decontaminate the spill area with soap and water.[\[8\]](#)
- Large Spills:
 - Immediately evacuate the laboratory and alert others in the vicinity.
 - Activate the nearest fire alarm if the spill is significant or poses a fire hazard.
 - Contact the institution's emergency response team and provide details of the spill.

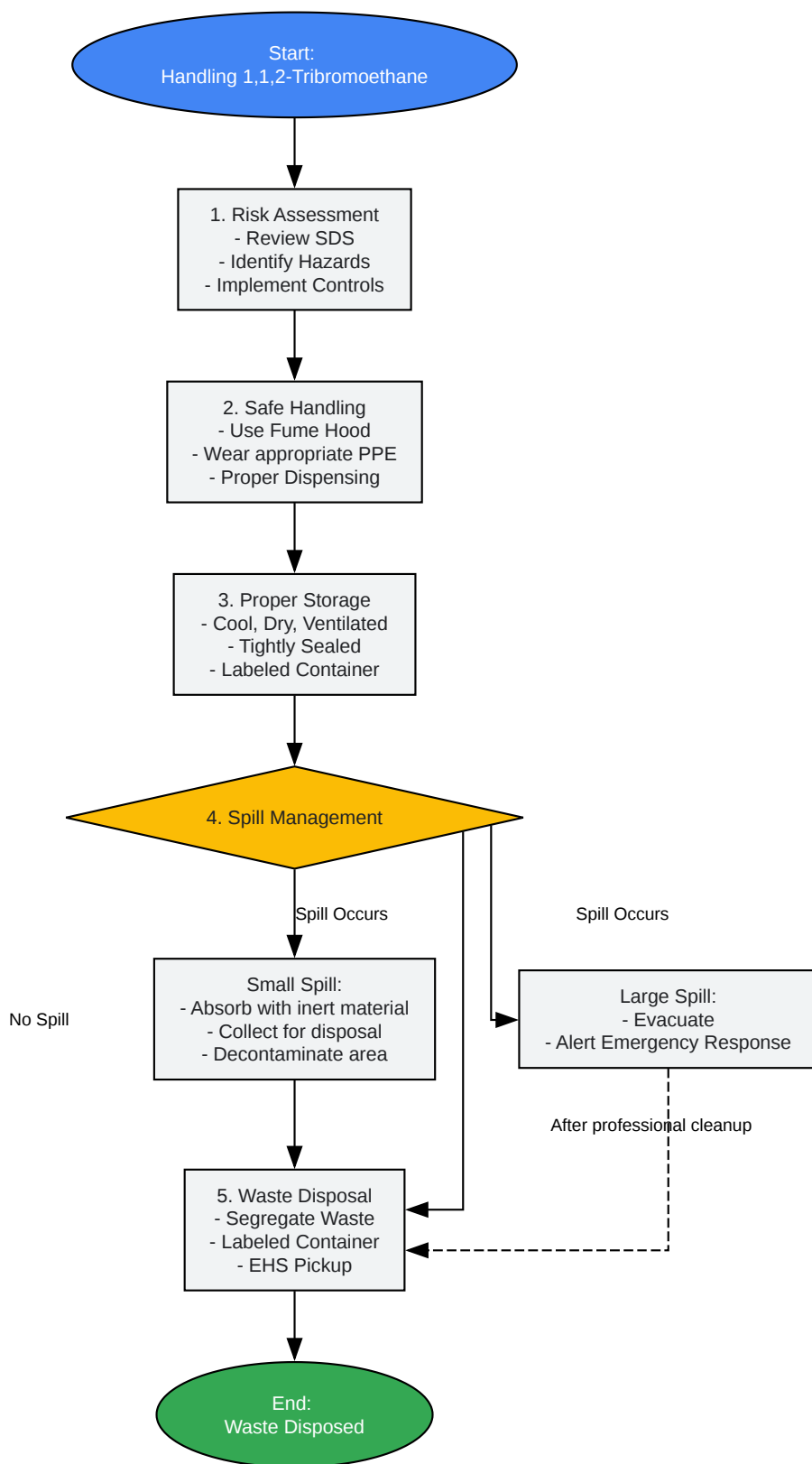
- Do not attempt to clean up a large spill without appropriate training and equipment.

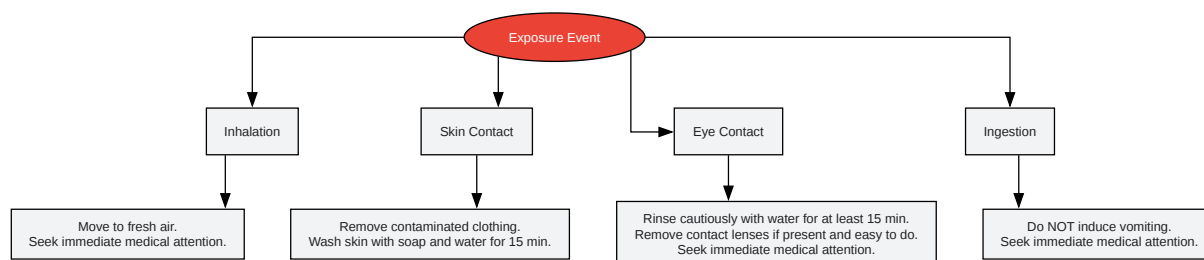
1,1,2-Tribromoethane and materials contaminated with it are considered hazardous waste and must be disposed of accordingly.

Protocol:

- Waste Segregation:
 - Collect all **1,1,2-Tribromoethane** waste, including contaminated consumables (e.g., pipette tips, gloves), in a dedicated, properly labeled hazardous waste container.[\[13\]](#)
 - Do not mix halogenated hydrocarbon waste with non-halogenated waste streams.[\[12\]](#)[\[13\]](#)
- Waste Container:
 - Use a chemically resistant container with a secure, tight-fitting lid.
 - The container must be clearly labeled as "Hazardous Waste" and list "**1,1,2-Tribromoethane**" as a constituent.[\[12\]](#)
- Storage of Waste:
 - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.[\[12\]](#)
 - The storage area should be secure and have secondary containment.[\[8\]](#)
- Disposal Request:
 - Follow institutional procedures for the disposal of hazardous chemical waste. This typically involves submitting a request to the Environmental Health and Safety (EHS) department for pickup.
 - The preferred method of disposal for halogenated hydrocarbons is incineration at a licensed facility.[\[14\]](#)

Visualizations





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